

Unraveling "Compound HD-800": A Multifaceted Term

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HD-800

Cat. No.: B1192844

[Get Quote](#)

Initial research into "Compound **HD-800**" reveals that this term does not correspond to a specific, publicly documented chemical compound within the realms of scientific or pharmaceutical literature. Instead, the designation "**HD-800**" appears in several distinct and unrelated contexts. This guide will explore these different meanings to provide clarity on the subject for researchers, scientists, and drug development professionals. The primary interpretations of "**HD-800**" fall into three categories: high-fidelity audio equipment, a crucial safety standard for handling hazardous drugs, and clinical research related to Huntington's Disease.

I. Sennheiser HD 800: A Reference-Class Headphone

The most prominent and widely recognized use of "HD 800" refers to a high-end, open-back dynamic headphone manufactured by the German audio company Sennheiser.^{[1][2]} Renowned for its detailed sound reproduction and expansive soundstage, the HD 800 series is a benchmark in the audiophile community.^[3]

Key Technical Specifications:

While not a chemical compound, the technical specifications of the Sennheiser HD 800 are well-documented and highlight the engineering behind this audio device.

Feature	Specification
Transducer Principle	Dynamic, open
Frequency Response	6 – 51,000 Hz (-10 dB)
Nominal Impedance	300 Ω
Total Harmonic Distortion (THD)	≤ 0.02 % (1 kHz/1Vrms)
Ear Coupling	Circumaural
Weight (without cable)	Approx. 330 g

This data is compiled from publicly available product specifications and reviews.

II. USP General Chapter <800>: Handling of Hazardous Drugs (HDs)

In the pharmaceutical and healthcare sectors, "HD" is a common abbreviation for "Hazardous Drugs." The United States Pharmacopeia (USP) General Chapter <800> provides comprehensive standards for the safe handling of these drugs to protect healthcare personnel, patients, and the environment.^{[4][5]} This standard is critical for any facility that stores, prepares, transports, or administers hazardous drugs.^{[6][7]}

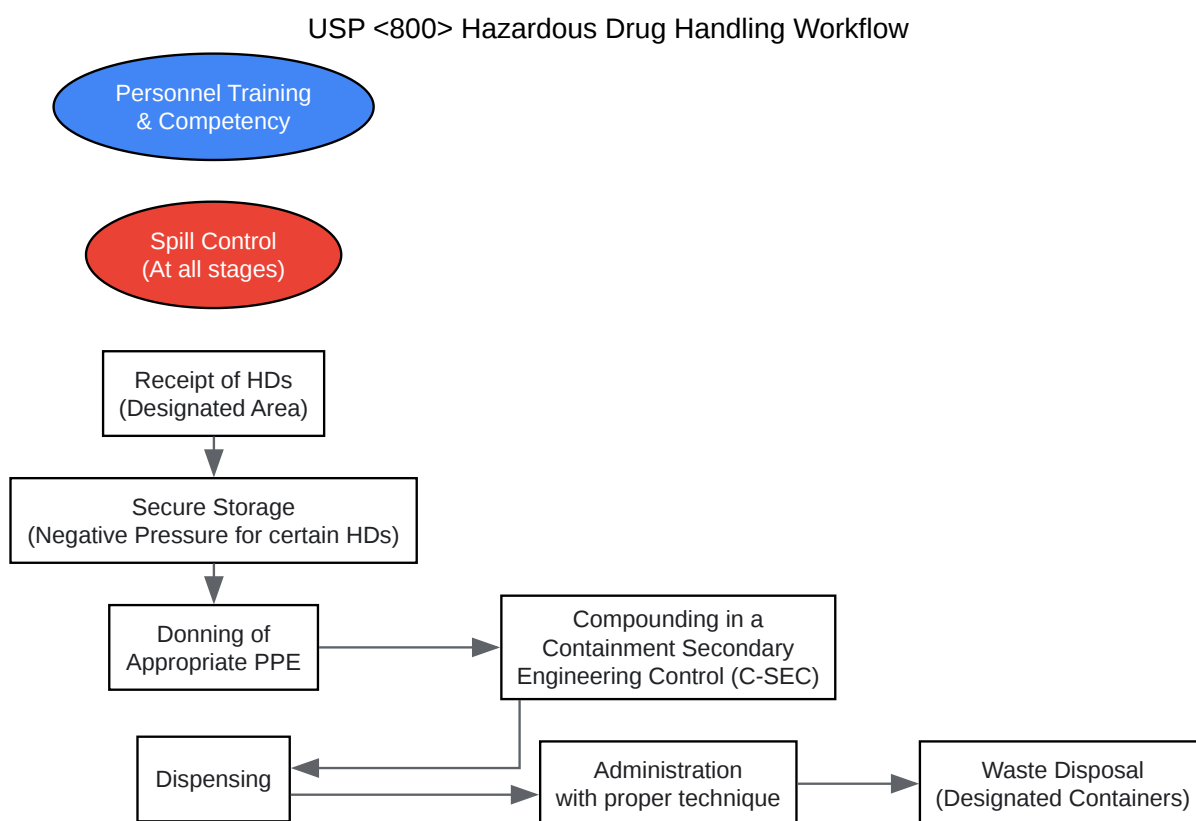
The scope of USP <800> is extensive, covering all aspects of the handling process, from the receipt of hazardous drugs to their final disposal.^[8] The National Institute for Occupational Safety and Health (NIOSH) maintains a list of antineoplastic and other hazardous drugs that fall under these guidelines.^[9]

Key Areas Covered by USP <800>:

- Facility and Engineering Controls: Requirements for storage and compounding areas, including the need for negative pressure rooms.^[10]
- Personal Protective Equipment (PPE): Mandates for the use of specific gloves, gowns, and other protective gear.
- Safe Work Practices: Procedures for compounding, dispensing, and administering HDs.

- Spill Control: Protocols for managing and cleaning up spills of hazardous materials.[4]
- Personnel Training and Competency: Requirements for the education and ongoing assessment of all staff who handle HDs.[11]

Below is a diagram illustrating the general workflow and key considerations outlined in USP <800>.



[Click to download full resolution via product page](#)

A simplified workflow for handling hazardous drugs according to USP <800>.

III. Huntington's Disease (HD) Research and Clinical Trials

"HD" is also a widely used abbreviation for Huntington's Disease, a progressive neurodegenerative disorder.[12] The field of Huntington's Disease research is active, with

numerous clinical trials investigating potential therapies. While there are many compounds under investigation, none are publicly designated as "**HD-800**."

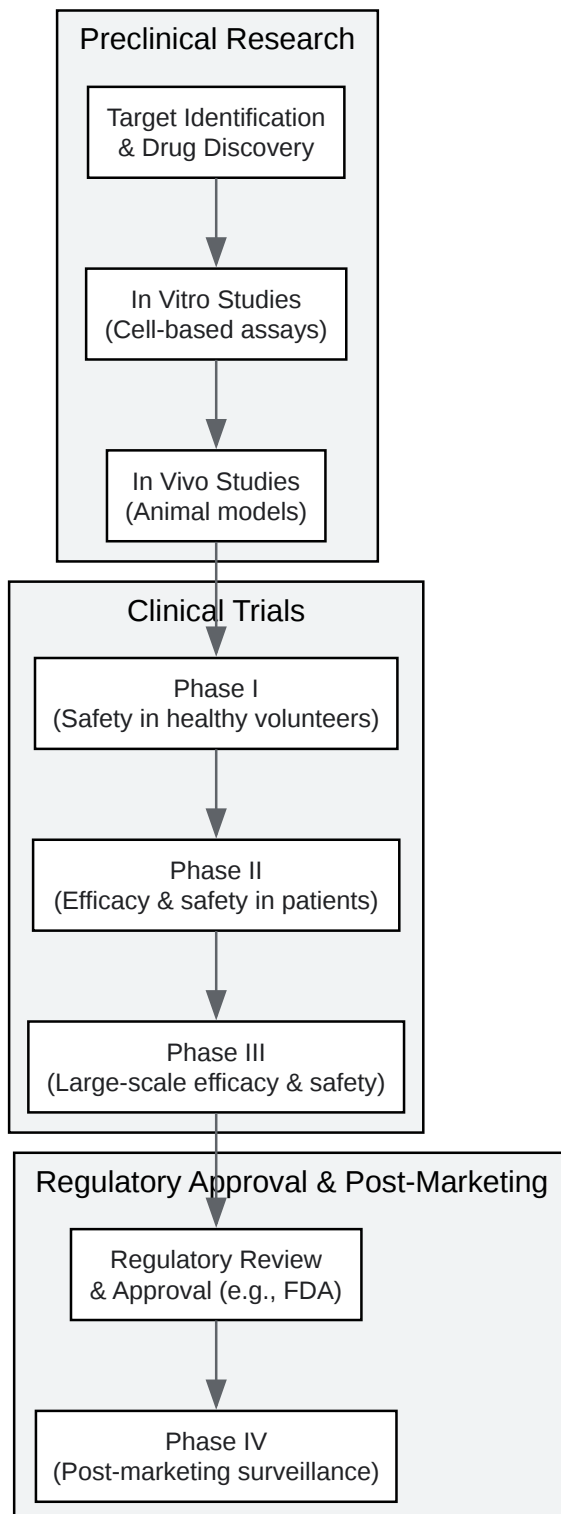
Some of the therapeutic strategies and compounds being explored for Huntington's Disease include:

- **Antisense Oligonucleotides (ASOs):** These are designed to reduce the production of the huntingtin protein, which is the underlying cause of the disease.^[13] Tominersen is one such ASO that has been in clinical trials.^[12]
- **Small Molecules:** Various small molecule drugs are being investigated for their potential to modify the course of the disease or manage its symptoms.^[14] Examples include pridopidine and valbenazine.^[15]
- **Gene Therapy:** This approach aims to deliver genetic material to cells to correct the defect that causes Huntington's Disease.

The development pipeline for Huntington's Disease therapies is dynamic, with new compounds continually entering preclinical and clinical stages of investigation.^[15]

Below is a conceptual diagram illustrating the general stages of drug development for a condition like Huntington's Disease.

General Drug Development Pipeline for Huntington's Disease

[Click to download full resolution via product page](#)

A high-level overview of the stages involved in developing new therapies.

Conclusion

In summary, the term "compound **HD-800**" is ambiguous and does not refer to a known chemical entity in the public domain. The designation "**HD-800**" is most prominently associated with the Sennheiser HD 800 headphones. In a scientific and healthcare context, "HD" is a common abbreviation for both "Hazardous Drugs," with USP <800> being the relevant safety standard, and "Huntington's Disease," a focus of extensive clinical research. For professionals in research and drug development, it is crucial to be aware of these distinct meanings to avoid confusion and to ensure that inquiries and research are directed appropriately.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. stereophile.com [stereophile.com]
- 2. assets.sennheiser.com [assets.sennheiser.com]
- 3. systematicsound.wordpress.com [systematicsound.wordpress.com]
- 4. THE PCCA BLOG | USP Chapter 800: Managing HD Spills [pccarx.com]
- 5. USP 800 - Wikipedia [en.wikipedia.org]
- 6. rjhedges.com [rjhedges.com]
- 7. setheisenberg.net [setheisenberg.net]
- 8. usp.org [usp.org]
- 9. ehs.com [ehs.com]
- 10. mecart-cleanrooms.com [mecart-cleanrooms.com]
- 11. uspharmacist.com [uspharmacist.com]
- 12. Emerging Therapies to Slow the Progression of Huntington Dis [practicalneurology.com]
- 13. huntingtonsdiseasenews.com [huntingtonsdiseasenews.com]
- 14. hdsa.org [hdsa.org]

- 15. Huntington's Disease Drug Development: A Phase 3 Pipeline Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling "Compound HD-800": A Multifaceted Term]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192844#what-is-compound-hd-800]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com